

Essential Safety and Operational Guide for Handling 3-Hydroxy-2-nitropyridine

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Compound of Interest

Compound Name: 3-Hydroxy-2-nitropyridine

CAS No.: 15128-82-2

Cat. No.: B127853

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This document provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of **3-Hydroxy-2-nitropyridine**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

3-Hydroxy-2-nitropyridine is a chemical that requires careful handling due to its potential health effects. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[1][2][3] Ingestion may also be harmful.[4]

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.[1][3]
Eye Irritation	H319	Causes serious eye irritation. [1][3]
Specific target organ toxicity	H335	May cause respiratory irritation.[1][3]
Acute Toxicity (Oral)	H302	Harmful if swallowed.[4]

Operational Plan: Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **3-Hydroxy-2-nitropyridine** is crucial to minimize exposure and ensure a safe laboratory environment. This involves proper engineering controls, diligent use of personal protective equipment, and safe work practices.

Engineering Controls

- Ventilation: Always handle **3-Hydroxy-2-nitropyridine** in a well-ventilated area.[1][4] Use of a chemical fume hood is recommended to minimize inhalation of dust or vapors.[2]
- Eye Wash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2][3]

Personal Protective Equipment (PPE) Protocol

The selection and use of appropriate PPE is the primary defense against direct exposure.

PPE Category	Specifications and Procedures
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.[1][5]
Skin Protection	Gloves: Wear chemical-impermeable gloves.[1] Inspect gloves for any damage before use.[3] Clothing: Wear impervious, flame-resistant protective clothing to prevent skin contact.[1][5] A lab coat is mandatory.
Respiratory Protection	If there is a risk of generating dust or aerosols, a NIOSH-approved N95 dust mask or equivalent respirator should be used.[5]

Work Practices and Hygiene

- Avoid all personal contact, including inhalation.[4]
- Prevent the formation of dust and aerosols.[1]
- Wash hands thoroughly with soap and water after handling the chemical.[2][4]
- Do not eat, drink, or smoke in the laboratory area where the chemical is handled.[4]
- Contaminated work clothing should be laundered separately before reuse.[1][4]

Emergency Procedures and First Aid

In case of accidental exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air and ensure they are in a position comfortable for breathing.[1][6] If the person feels unwell, seek medical attention.[1] If breathing is difficult or stops, provide artificial respiration.[2]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1][2] Remove all contaminated clothing.[1] If skin irritation develops, seek medical attention.[1]
Eye Contact	Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[1][3] Remove contact lenses if present and easy to do so.[1] Continue rinsing. If eye irritation persists, seek immediate medical attention.[7]
Ingestion	Clean the mouth with water.[2] Do not induce vomiting. Seek immediate medical attention.[5]

Disposal Plan

Proper disposal of **3-Hydroxy-2-nitropyridine** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Classification:** Chemical waste generators are responsible for determining if the discarded chemical is classified as hazardous waste.[2] Consult local, regional, and national hazardous waste regulations for complete and accurate classification.[2]
- **Disposal Method:** Dispose of the contents and container at an approved waste disposal facility.[1][3][6] Do not allow the chemical to enter drains.[1]
- **Container Disposal:** Where possible, recycle containers. If recycling is not an option, puncture and dispose of containers in an authorized landfill.[4]

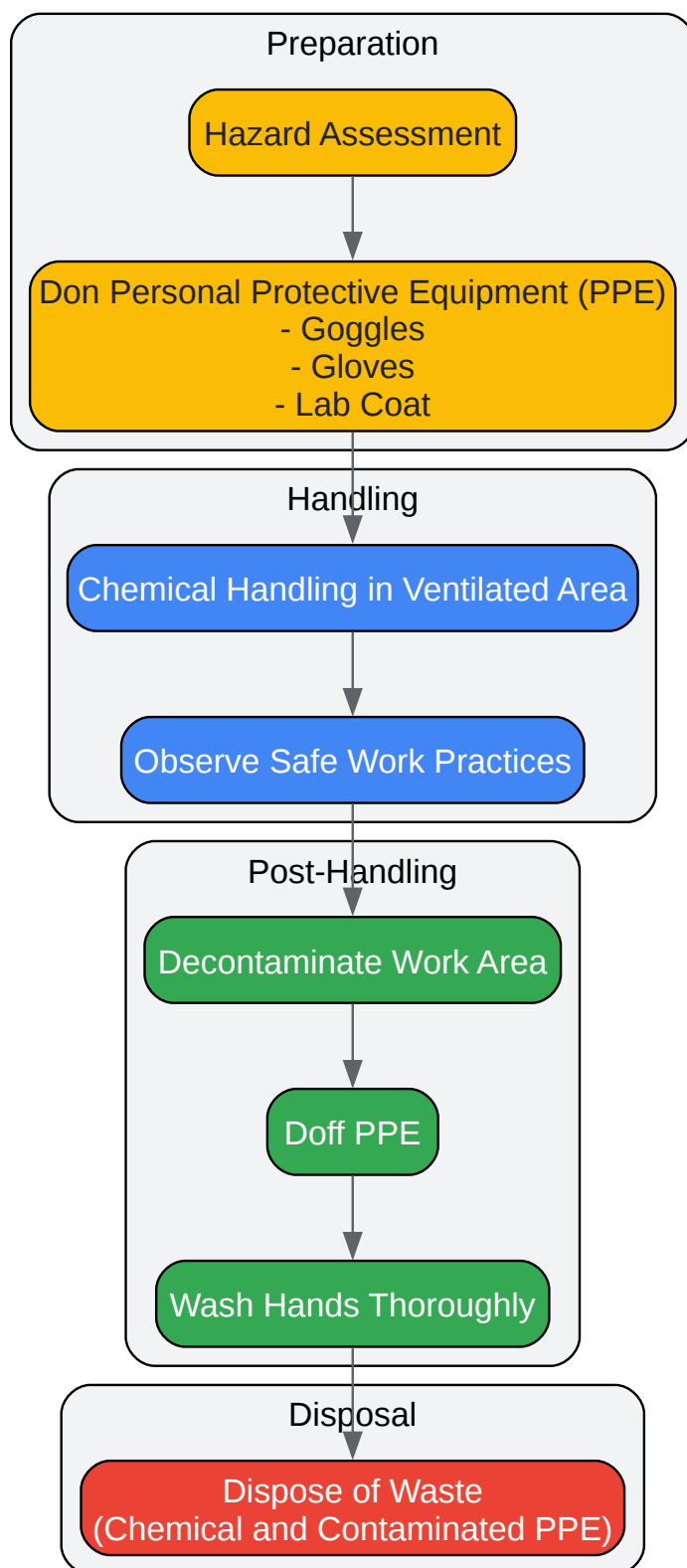
Storage Plan

Proper storage is necessary to maintain the chemical's integrity and prevent accidents.

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Security: The storage area should be locked to restrict access.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[\[2\]](#)

Experimental Workflow Diagram

The following diagram illustrates the standard operating procedure for handling **3-Hydroxy-2-nitropyridine**, from preparation to disposal.



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Caption: Workflow for handling **3-Hydroxy-2-nitropyridine**.

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